

Technical Support Center: Safe Handling and Storage of 2-Cyanoisonicotinohydrazide

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Compound of Interest

Compound Name: 2-Cyanoisonicotinohydrazide

Cat. No.: B6343161

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This guide provides comprehensive technical support for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Cyanoisonicotinohydrazide** (CAS No. 135048-32-7). The information herein is synthesized from established safety protocols for related chemical compounds and general laboratory safety standards to ensure a high degree of scientific integrity and trustworthiness.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Cyanoisonicotinohydrazide**?

A1: While a specific, comprehensive safety data sheet (SDS) for **2-Cyanoisonicotinohydrazide** is not readily available, by analyzing its chemical structure containing a cyano group and a hydrazide moiety, we can infer potential hazards based on similar compounds. The primary concerns are:

- **Toxicity:** Compounds with cyano and hydrazide groups are often toxic if swallowed, in contact with skin, or if inhaled.^[1]
- **Irritation:** It may cause skin and serious eye irritation.^{[1][2]}
- **Respiratory Issues:** Inhalation of dust may cause respiratory irritation.^{[1][2]}
- **Unknown Properties:** The toxicological properties have not been fully investigated, so it should be handled as a potentially hazardous substance.

Q2: What are the appropriate storage conditions for **2-Cyanoisonicotinohydrazide**?

A2: To ensure the stability and safety of **2-Cyanoisonicotinohydrazide**, it should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[2][3] An inert atmosphere is also recommended for storage.

Q3: What personal protective equipment (PPE) should I wear when handling this compound?

A3: A comprehensive approach to personal protection is crucial. The recommended PPE includes:[3][4][5]

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[4]
- Skin Protection: A lab coat, and chemical-resistant gloves (e.g., nitrile) are mandatory.[5] For tasks with a higher risk of exposure, consider double gloving.
- Respiratory Protection: Use a NIOSH-approved respirator if working outside of a certified chemical fume hood or if there is a risk of generating dust.[4]

Q4: How should I dispose of waste containing **2-Cyanoisonicotinohydrazide**?

A4: **2-Cyanoisonicotinohydrazide** waste should be treated as hazardous chemical waste.[6] Do not dispose of it down the drain.[6] Collect all waste, including contaminated consumables, in a designated, properly labeled, and sealed container for hazardous waste. Follow all local, state, and federal regulations for hazardous waste disposal.[7]

Q5: What should I do in case of a spill?

A5: In the event of a spill, evacuate the immediate area and ensure adequate ventilation.[3] Wearing appropriate PPE, gently cover the spill with an inert absorbent material like sand or vermiculite.[1] Collect the absorbed material into a sealed container for hazardous waste disposal.[1] Do not generate dust. Clean the spill area thoroughly with a suitable solvent and then with soap and water.

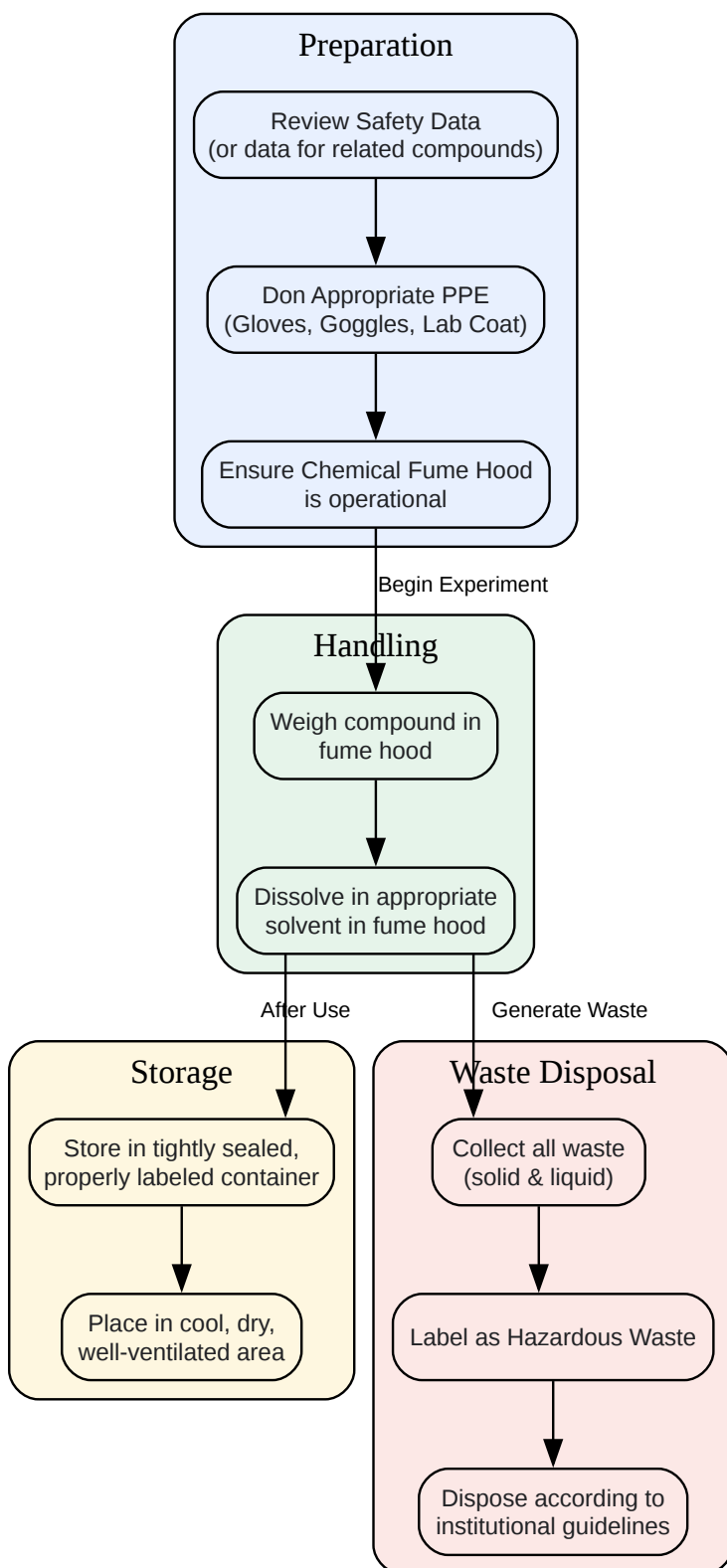
Q6: What are the known chemical incompatibilities of **2-Cyanoisonicotinohydrazide**?

A6: While specific incompatibility data for this compound is limited, based on its functional groups, it is prudent to avoid contact with strong oxidizing agents.[3] Reactions with incompatible materials can lead to the release of toxic gases or create a fire or explosion hazard.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₆ N ₄ O	[8]
Molecular Weight	162.15 g/mol	[8]
CAS Number	135048-32-7	[8]
Appearance	Likely a solid	Inferred
Storage Temperature	Room Temperature, under inert atmosphere	

Experimental Workflow: Safe Handling of 2-Cyanoisonicotinohydrazide



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